

# An In-depth Technical Guide to the Physicochemical Properties of Decylamine

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## Compound of Interest

Compound Name: Decylamine

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**Decylamine**, a primary alkylamine, serves as a versatile chemical intermediate in various industrial and research applications, including the synthesis of pharmaceuticals and agrochemicals.[1][2] Its molecular structure, characterized by a ten-carbon aliphatic chain and a terminal amine group, dictates its physicochemical properties, which are crucial for its application in chemical synthesis and drug development.[2] This guide provides a detailed overview of the molecular weight and density of **decylamine**, complete with experimental protocols for their determination.

## Core Physicochemical Properties of Decylamine

The molecular weight and density are fundamental properties that are essential for the accurate handling, formulation, and application of **decylamine** in a laboratory or industrial setting.

Table 1: Quantitative Data for **Decylamine**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>23</sub> N	[3][4][5][6]
Molecular Weight	157.30 g/mol	[1][7][8]
157.2963 g/mol	[4]	
157.3090 g/mol	[3]	
Density	0.787 g/mL at 25 °C	
0.7890 g/cm <sup>3</sup>	[3]	
0.797 g/cm <sup>3</sup>	[9]	
0.73 g/cm <sup>3</sup>	[6][8]	
Appearance	Colorless to pale yellow liquid	[3][8]
Odor	Amine-like	[3][8]
Boiling Point	216-218 °C	[1]
Melting Point	12-14 °C	[1]

## Experimental Protocols

Accurate determination of the molecular weight and density of chemical compounds like **decylamine** is paramount for research and quality control. The following sections detail the standard methodologies for these measurements.

### Determination of Molecular Weight by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. For a primary amine like **decylamine**, this method provides a precise determination of its molecular weight.

Principle: The sample is ionized, and the resulting ions are accelerated and deflected by a magnetic field. The degree of deflection is dependent on the mass-to-charge ratio of the ions. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the

compound. For amines, the "Nitrogen Rule" is a useful principle, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.[10]

#### Instrumentation:

- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Ionization Source (e.g., Electron Impact - EI, Chemical Ionization - CI)
- Mass Analyzer (e.g., Quadrupole, Time-of-Flight - TOF)
- Detector

#### Procedure:

- Sample Preparation: A dilute solution of **decylamine** in a volatile organic solvent (e.g., methanol or dichloromethane) is prepared.
- Injection: A small volume of the prepared sample is injected into the GC, where it is vaporized and separated from the solvent.
- Ionization: The **decylamine** molecules enter the ion source of the mass spectrometer. In EI mode, they are bombarded with a high-energy electron beam, leading to the formation of a molecular ion ( $M^+$ ) and various fragment ions. The molecular ion of a long-chain primary amine may not always be readily detectable.[11]
- Mass Analysis: The ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio ( $m/z$ ).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .
- Data Interpretation: The peak with the highest  $m/z$  value that corresponds to the intact molecule is identified as the molecular ion peak. For **decylamine**, this would be observed at approximately  $m/z$  157.

## Determination of Density by Pycnometry (ASTM D891 - Method B)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a precisely known volume.<sup>[3][8][12]</sup> This method is considered highly accurate and is often the preferred method in case of disputes.<sup>[4][6][9]</sup>

**Principle:** The density is calculated from the mass of the liquid that completely fills the pycnometer of a known volume at a specific temperature. The method involves weighing the empty pycnometer, the pycnometer filled with a reference liquid (typically distilled water), and the pycnometer filled with the sample liquid.

**Apparatus:**

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to at least 0.1 mg)
- Constant temperature bath
- Thermometer

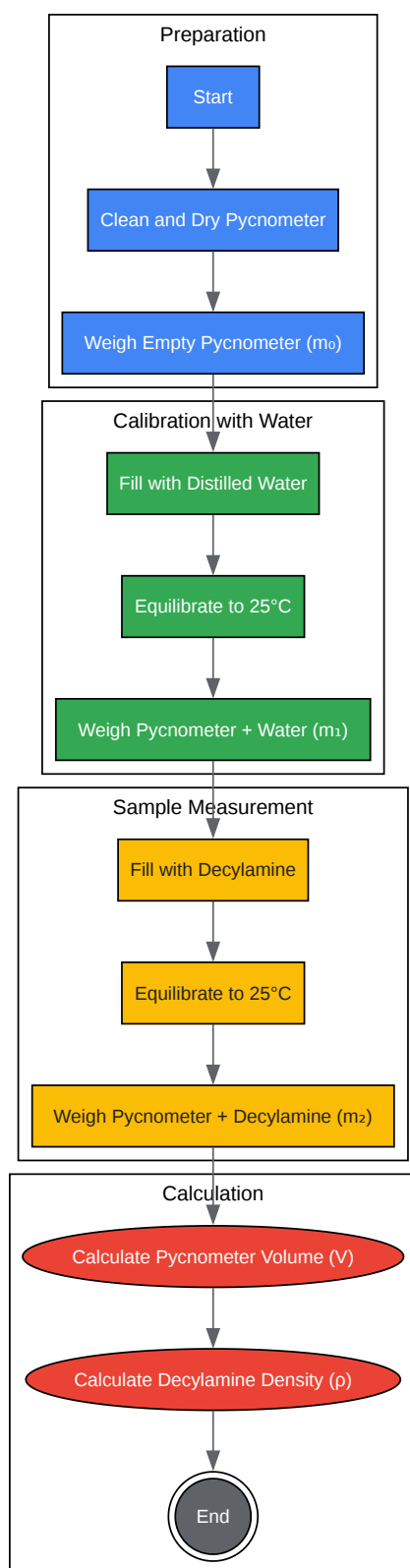
**Procedure:**

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned with a suitable solvent and dried completely. Its empty mass ( $m_0$ ) is accurately measured.
- **Reference Liquid Measurement:** The pycnometer is filled with distilled water, ensuring no air bubbles are present, and placed in a constant temperature bath until it reaches thermal equilibrium (e.g., 25 °C). The mass of the pycnometer filled with water ( $m_1$ ) is then measured.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **decylamine**. The same procedure of thermal equilibration is followed, and the mass of the pycnometer filled with **decylamine** ( $m_2$ ) is recorded.
- **Calculation:**

- The mass of the water is calculated as:  $m_{\text{water}} = m_1 - m_0$
- The volume of the pycnometer at the test temperature is calculated using the known density of water ( $\rho_{\text{water}}$ ) at that temperature:  $V = m_{\text{water}} / \rho_{\text{water}}$
- The mass of the **decylamine** sample is calculated as:  $m_{\text{decylamine}} = m_2 - m_0$
- The density of **decylamine** ( $\rho_{\text{decylamine}}$ ) is then calculated as:  $\rho_{\text{decylamine}} = m_{\text{decylamine}} / V$

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the density of **decylamine** using a pycnometer.



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Caption: Workflow for Density Determination of **Decylamine** via Pycnometry.

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